

(3-Bromopyridin-2-yl)methanol safety and hazard information

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (3-Bromopyridin-2-yl)methanol

Cat. No.: B1282956

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An In-depth Technical Guide on the Safety and Hazards of **(3-Bromopyridin-2-yl)methanol**

This document provides comprehensive safety and hazard information for **(3-Bromopyridin-2-yl)methanol**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases.

Chemical Identification

(3-Bromopyridin-2-yl)methanol is a brominated pyridine derivative used as a building block in chemical synthesis.

Identifier	Data	Source
IUPAC Name	(3-bromo-2-pyridinyl)methanol	[1]
CAS Number	52378-64-0	[1][2]
Molecular Formula	C ₆ H ₆ BrNO	[1][2]
Molecular Weight	188.02 g/mol	[1][2]
Synonyms	3-Bromopyridine-2-methanol	[2]
Physical Form	Solid	

Hazard Identification and Classification

The compound is classified as hazardous under the Globally Harmonized System (GHS).[1][2] It is harmful if swallowed and causes significant irritation to the skin, eyes, and respiratory tract.[1][2]

GHS Classification	Details
Pictogram	
Signal Word	Warning
Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed.[1][2]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation.[1][2]
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation.[1][2]
Specific Target Organ Toxicity, Single Exposure (Category 3)	H335: May cause respiratory irritation.[1][2]

Toxicological Information

The toxicological properties of **(3-Bromopyridin-2-yl)methanol** have not been fully investigated.[3] However, available data indicates the following potential health effects:

- Acute Effects:
 - Oral: Harmful if swallowed.[1][2] Ingestion may cause nausea, vomiting, and dizziness.[3]
 - Inhalation: May cause respiratory irritation.[1][2] Inhalation of high vapor concentrations can lead to symptoms like headache and tiredness.[3]
 - Skin: Causes skin irritation.[1][2] Prolonged contact may defat the skin, leading to dermatitis.[3]
 - Eyes: Causes serious eye irritation, which may include redness, pain, and watering.[1][2][4]

- Chronic Effects: No data is available on the long-term or chronic effects of exposure.
- Carcinogenicity: This product is not listed as a carcinogen by IARC, NTP, or OSHA.[4]

First Aid Measures

Immediate medical attention is required in case of significant exposure.[3] All first aid procedures should be performed while wearing appropriate personal protective equipment.

Exposure Route	First Aid Protocol
Ingestion	Do NOT induce vomiting.[2] Rinse mouth with water and immediately call a POISON CENTER or doctor.[2][3]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[2][5] If breathing is difficult, give oxygen. If not breathing, provide artificial respiration.[5] Call a POISON CENTER or doctor if the person feels unwell.[5]
Skin Contact	Take off immediately all contaminated clothing.[3] Wash the affected area with plenty of soap and water.[2][5] If skin irritation occurs, get medical advice.[3][5]
Eye Contact	Rinse cautiously with water for several minutes.[3][5] Remove contact lenses, if present and easy to do, and continue rinsing.[3][5] If eye irritation persists, seek medical advice.[3][5]

Firefighting Measures

(3-Bromopyridin-2-yl)methanol is a combustible solid.[6]

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[3]
- Unsuitable Extinguishing Media: No information available.[3]

- **Specific Hazards:** Containers may explode when heated.[3] During a fire, hazardous combustion products may be formed, including nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides.[3]
- **Protective Equipment:** Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to safe areas.[2] Use personal protective equipment and ensure adequate ventilation.[2] Avoid breathing dust, vapors, or mist.[2]
- **Environmental Precautions:** Prevent the chemical from entering drains or water courses.[2]
- **Methods for Cleaning Up:** Soak up the spill with an inert absorbent material (e.g., sand, silica gel, universal binder).[3] Place the material into a suitable, closed container for disposal.[3] Decontaminate surfaces with alcohol.[2]

Handling and Storage

- **Handling:** Use only in a well-ventilated area or under a chemical fume hood.[2][3] Avoid contact with skin, eyes, and clothing, and avoid breathing dust or vapors.[2][3] Wash hands thoroughly after handling.[3] Do not eat, drink, or smoke when using this product.[3]
- **Storage:** Store in a cool, dry, and well-ventilated place.[3] Keep the container tightly closed.[3][5] Some sources recommend refrigeration for storage. Store locked up.[5]
- **Incompatible Materials:** Strong oxidizing agents and strong acids.[3]

Exposure Controls & Personal Protection

- **Engineering Controls:** Ensure adequate ventilation, especially in confined areas.[2] Eyewash stations and safety showers should be close to the workstation.[2]
- **Personal Protective Equipment (PPE):**

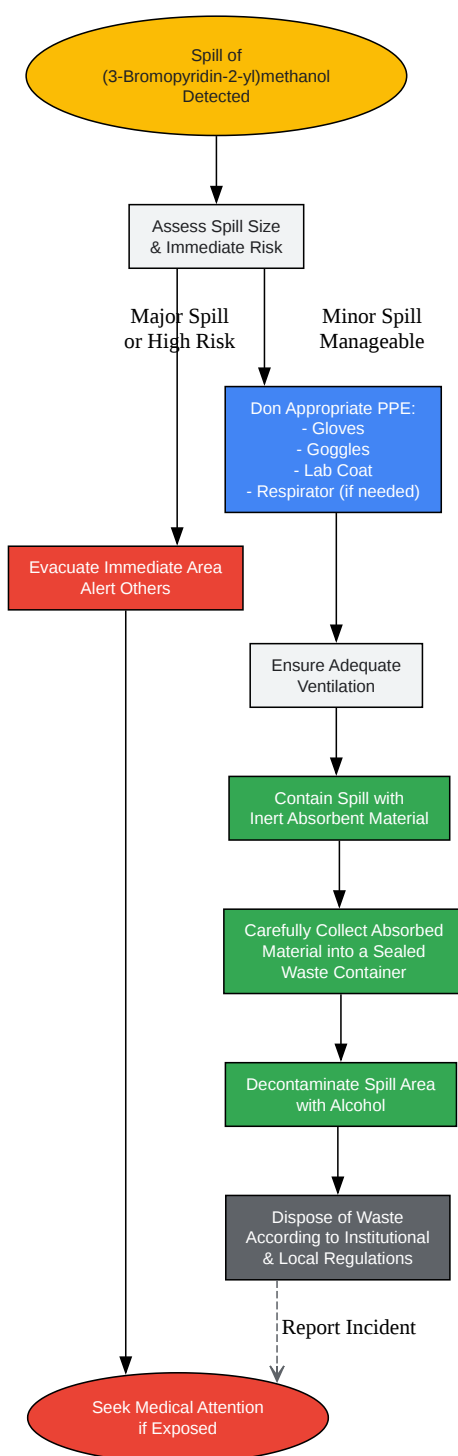
Protection Type	Recommendation
Eye/Face Protection	Wear safety glasses with side-shields or goggles.[2]
Skin Protection	Wear impervious clothing and protective gloves. [2]
Respiratory Protection	Use a suitable respirator if ventilation is inadequate.[2]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **(3-Bromopyridin-2-yl)methanol** are not publicly available in the referenced safety data sheets. The hazard classifications are based on standardized testing results reported to regulatory bodies like ECHA. The protocols for first aid and accidental release, as described in Sections 4 and 6, serve as procedural guidelines for safe laboratory practice.

Visualization of Hazard Response Workflow

The following diagram illustrates a logical workflow for responding to an accidental spill of **(3-Bromopyridin-2-yl)methanol** in a laboratory setting.



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Caption: Workflow for Accidental Spill Response.

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- To cite this document: BenchChem. [(3-Bromopyridin-2-yl)methanol safety and hazard information]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1282956#3-bromopyridin-2-yl-methanol-safety-and-hazard-information]

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